

4-Amino-2-bromo-5-fluorophenol: Technical Guide for Drug Development

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Compound of Interest

Compound Name: 4-Amino-2-bromo-5-fluorophenol

CAS No.: 111856-96-3

Cat. No.: B2762839

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Physicochemical Profile & Identity

4-Amino-2-bromo-5-fluorophenol is a tri-substituted benzene derivative characterized by a unique substitution pattern that balances electronic withdrawal (F, Br) with electron donation (OH, NH₂).^[1] This "push-pull" electronic structure makes it a highly versatile scaffold for palladium-catalyzed cross-coupling and nucleophilic substitution reactions.

Chemical Identity

Property	Specification
CAS Number	111856-96-3
IUPAC Name	4-Amino-2-bromo-5-fluorophenol
Molecular Formula	C ₆ H ₅ BrFNO
Molecular Weight	206.01 g/mol
SMILES	<chem>NC1=CC(Br)=C(O)C=C1F</chem>
Appearance	Off-white to light brown solid (sensitive to oxidation)
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water. ^{[1][2][3][4]}

Electronic & Structural Properties

- **Acidity (pKa):** The phenolic hydroxyl group is more acidic than unsubstituted phenol (pKa ~10) due to the inductive electron-withdrawing effects of the ortho-bromo and meta-fluoro substituents.^{[1][2]} Estimated pKa is ~7.5–8.5.
- **Basicity:** The aniline nitrogen is less basic than typical anilines due to the ortho-fluorine atom, which exerts a strong inductive withdrawing effect (-I), reducing the availability of the nitrogen lone pair.
- **Lipophilicity (LogP):** The presence of bromine and fluorine increases lipophilicity (CLogP ~1.4–1.7) relative to 4-aminophenol, enhancing membrane permeability in drug candidates.

Synthetic Routes

The synthesis of **4-amino-2-bromo-5-fluorophenol** requires careful regiocontrol to ensure the correct placement of the halogen atoms relative to the amino and hydroxyl groups.^[1]

Primary Route: Nitration-Reduction Sequence

The most robust industrial route begins with commercially available 2-bromo-5-fluorophenol.^[1]
^[2] The directing effects of the hydroxyl group (strongly ortho/para directing) and the

fluorine/bromine atoms facilitate selective nitration at the C4 position.

- Precursor: 2-Bromo-5-fluorophenol (CAS 147460-41-1).[1]
- Nitration: Treatment with dilute nitric acid () in acetic acid or sulfuric acid introduces the nitro group at the C4 position (para to the hydroxyl).
 - Mechanism:[1][3] The -OH group directs the electrophile () to the para position. The steric bulk of the ortho-bromine blocks the C2 position, and the C6 position is less favored electronically.
- Reduction: The resulting 2-bromo-5-fluoro-4-nitrophenol is reduced to the amine using iron powder in acidic media (Fe/HCl) or catalytic hydrogenation (, Pd/C) under mild conditions to avoid dehalogenation.[1]

Visual Synthesis Workflow

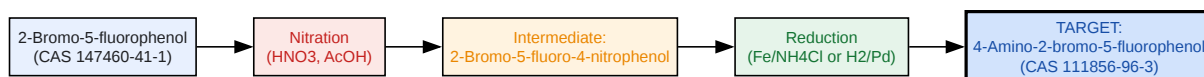


Figure 1: Regioselective synthesis via nitration-reduction pathway.

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[1][4]

Reactivity & Functionalization Profile

This molecule is a "divergent scaffold," meaning it possesses three distinct handles (OH, NH₂, Br) that can be reacted independently to build complex drug architectures.

A. Amine (C4): The Amide Linker

The C4-amino group is the primary attachment point for building the core pharmacophore.

- **Amide Coupling:** Reacts with carboxylic acids or acyl chlorides to form amides. This is standard in kinase inhibitors where the amide NH acts as a hydrogen bond donor to the kinase hinge region.
- **Buchwald-Hartwig Amination:** The amine can serve as the nucleophile to couple with other aryl halides, creating biaryl amine structures.

B. Bromide (C2): The Carbon Extension

The C2-bromine atom is positioned ortho to the hydroxyl group, offering steric protection and a site for carbon-carbon bond formation.

- **Suzuki-Miyaura Coupling:** Reacts with boronic acids to introduce aryl or heteroaryl groups.^[1]^[2] This is crucial for extending the molecule into the "solvent-exposed" or "hydrophobic back pocket" regions of a protein target.
- **Sonogashira Coupling:** Coupling with terminal alkynes provides rigid linkers often used in PROTACs (Proteolysis Targeting Chimeras).

C. Phenol (C1): Solubility & Bioavailability Tuning

- **O-Alkylation:** The hydroxyl group can be alkylated (e.g., with alkyl halides) to form ethers. This modulates solubility and metabolic stability (preventing rapid glucuronidation).
- **Intramolecular Cyclization:** While ortho-aminophenols form benzoxazoles, this para-aminophenol structure prevents direct 5-membered ring closure across N and O. However, it can participate in macrocyclization strategies if the C2-substituent is extended.^[1]^[2]

D. Fluorine (C5): The Metabolic Shield

The fluorine atom is generally inert to substitution but plays a critical role in blocking metabolic hotspots. By replacing a C-H bond with C-F, the molecule becomes resistant to oxidative metabolism (CYP450) at the C5 position, significantly increasing the drug's half-life ().

Reactivity Map

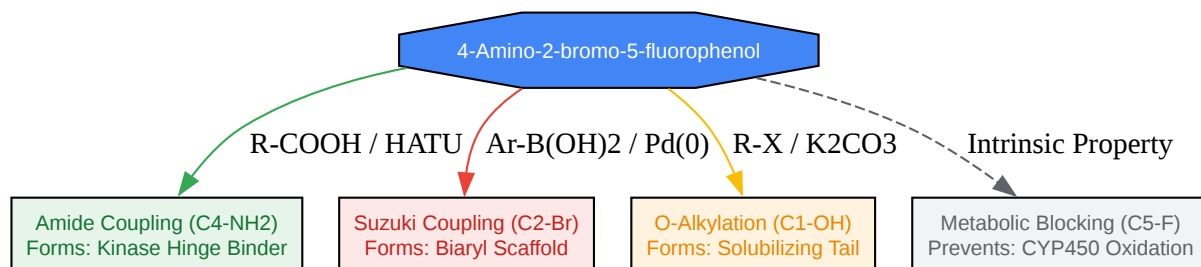


Figure 2: Divergent reactivity profile for medicinal chemistry applications.

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Applications in Drug Discovery

Kinase Inhibitors

The **4-amino-2-bromo-5-fluorophenol** scaffold is widely used to synthesize Type I and Type II kinase inhibitors.[1]

- Mechanism: The aniline nitrogen often mimics the N1 of the adenine ring in ATP, forming a key hydrogen bond with the kinase hinge region.
- Case Study: In EGFR or VEGFR inhibitors, the phenol is often converted to an ether carrying a solubilizing group (e.g., morpholine), while the bromine is replaced by a heteroaryl ring to occupy the hydrophobic pocket.

PROTAC Linkers

The distinct reactivity of the amine and bromide allows this molecule to serve as a rigid, functionalized "connector" in PROTAC design. The bromine can be coupled to the E3 ligase ligand, while the amine is linked to the protein of interest (POI) ligand.

Experimental Protocols

Protocol A: General Amide Coupling (C4-NH₂ Functionalization)

Use this protocol to attach the scaffold to a carboxylic acid core.[1][2]

- Reagents: Carboxylic acid (1.0 equiv), **4-Amino-2-bromo-5-fluorophenol** (1.0 equiv), HATU (1.2 equiv), DIPEA (3.0 equiv), DMF (anhydrous).[\[1\]](#)[\[2\]](#)
- Procedure:
 - Dissolve the carboxylic acid in DMF (0.1 M) under .
 - Add DIPEA and HATU; stir for 15 min to activate the acid.
 - Add **4-Amino-2-bromo-5-fluorophenol**.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Stir at RT for 4–12 hours. Monitor by LC-MS.
 - Workup: Dilute with EtOAc, wash with (aq), , and brine. Dry over .

Protocol B: Suzuki-Miyaura Coupling (C2-Br Functionalization)

Use this protocol to extend the carbon skeleton.[\[1\]](#)

- Reagents: Substrate (from Protocol A), Aryl Boronic Acid (1.5 equiv), (0.05 equiv), (3.0 equiv), Dioxane/Water (4:1).
- Procedure:
 - Degas solvents with for 20 min.

- Combine reactants and catalyst in a sealed vial.
- Heat to 90°C for 2–6 hours.
- Workup: Filter through Celite, concentrate, and purify via flash chromatography.

Safety & Handling (MSDS Summary)

- Hazards:
 - H302: Harmful if swallowed.[9]
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Aminophenols are prone to oxidation, turning dark brown upon exposure to air.
- Disposal: Halogenated organic waste. Do not dispose of in general drains.

References

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